

Personal protective equipment for handling (D-Trp2,7,9)-substance P

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Compound of Interest

Compound Name: (D-Trp2,7,9)-substance P

Cat. No.: B561261

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Essential Safety and Handling of (D-Trp2,7,9)-substance P

(D-Trp2,7,9)-substance P is a synthetic analogue of Substance P, a neuropeptide involved in various biological processes, including pain transmission and inflammation.[1] Due to its potent biological activity, researchers, scientists, and drug development professionals must handle this compound with appropriate safety precautions to minimize the risk of exposure. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **(D-Trp2,7,9)-substance P**.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **(D-Trp2,7,9)-substance P** is not readily available in the public domain, the parent compound, Substance P, is classified as harmful if swallowed, in contact with skin, or if inhaled.[2] Given the structural similarity and biological activity, it is prudent to handle **(D-Trp2,7,9)-substance P** with the same level of caution. The primary routes of exposure are inhalation, skin contact, and ingestion.[3]

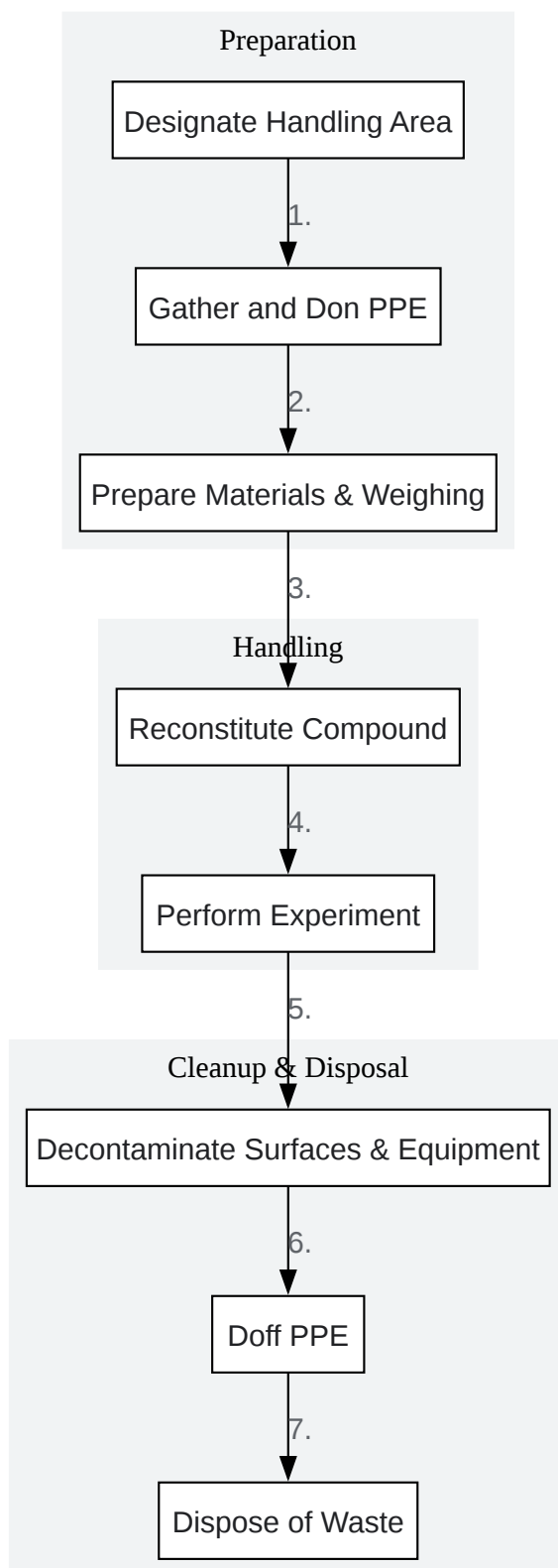
The following table summarizes the recommended Personal Protective Equipment (PPE) for handling **(D-Trp2,7,9)-substance P**.

PPE Category	Minimum Requirement	Specification	Purpose
Hand Protection	Double-gloving with chemotherapy-rated gloves	ASTM D6978 tested gloves	To prevent skin contact with the substance.[3][4]
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 certified	To protect eyes from splashes or airborne particles.
Respiratory Protection	NIOSH-approved N95 or higher respirator	N95 or P100	To prevent inhalation of the lyophilized powder, especially when weighing or reconstituting.[3][5][6]
Body Protection	Disposable lab coat or gown	Impermeable to chemicals	To protect skin and clothing from contamination.[3][4]

Note: The selection of appropriate PPE should be based on a site-specific risk assessment.[5]

Operational Plan for Safe Handling

A systematic approach is crucial for minimizing exposure risk during the handling of **(D-Trp2,7,9)-substance P**. The following workflow outlines the key steps for safe handling, from preparation to disposal.



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Safe Handling Workflow for **(D-Trp2,7,9)-substance P**

- Designate Handling Area:
 - All work with the lyophilized powder of **(D-Trp2,7,9)-substance P** should be conducted in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet, to minimize the risk of inhalation.[\[3\]](#)
- Gather and Don PPE:
 - Before handling the compound, ensure all necessary PPE is readily available and properly donned as specified in the table above.
- Prepare Materials & Weighing:
 - If working with the powdered form, carefully weigh the required amount in a chemical fume hood.
 - Use anti-static weigh paper or a dedicated spatula to prevent dispersal of the powder.
- Reconstitute Compound:
 - Reconstitute the lyophilized powder according to the manufacturer's instructions or your experimental protocol.[\[7\]](#)
 - Slowly add the solvent to the vial to avoid aerosolization.
- Perform Experiment:
 - Conduct all experimental procedures involving the substance within the designated containment area.
 - Avoid direct contact with skin and eyes.
- Decontaminate Surfaces & Equipment:
 - After use, decontaminate all surfaces and non-disposable equipment with an appropriate cleaning agent (e.g., 70% ethanol), followed by a thorough rinse with water.
- Doff PPE:

- Remove PPE in the correct order to prevent cross-contamination. Typically, gloves are removed first, followed by the gown, and then eye and respiratory protection.
- Dispose of Waste:
 - All disposable items that have come into contact with **(D-Trp2,7,9)-substance P**, including gloves, gowns, and pipette tips, should be considered hazardous waste.
 - Collect all waste in a clearly labeled, sealed container.
 - Dispose of the hazardous waste according to your institution's and local regulations.

By adhering to these safety protocols, researchers can significantly mitigate the risks associated with handling the potent neuropeptide analogue, **(D-Trp2,7,9)-substance P**, ensuring a safe laboratory environment.

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